

2,4,6-triphenylaniline computational studies vs experimental data

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Compound Focus: 2,4,6-Triphenylaniline

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Experimental Data on TPA's Antidiabetic Activity

The following data summarizes the key in vitro and in vivo experimental results for TPA and its nanoemulsion formulation.

Aspect	Experimental Findings & Performance Data
Source	Isolated from endophytic fungi <i>Alternaria longipes</i> strain VITN14G of the mangrove plant <i>Avicennia officinalis</i> [1] [2].
In Vitro Activity	Exhibits α -amylase and α -glucosidase inhibitory activity [1]. The nanoemulsion (TPA-NE) showed inhibition rates of 78.5% (α -glucosidase) and 43.42% (α -amylase) [2].
Proposed Mechanism	Acts similarly to metformin by inhibiting mitochondrial complex-I, leading to AMP-activated protein kinase (AMPK) activation. This enhances insulin sensitivity and suppresses hepatic gluconeogenesis [1].
Nanoemulsion Formulation	Optimized formulation achieved a particle size of 124.8 nm , a surface charge of -46.0 mV , and a high encapsulation efficiency of 95.93% . It uses olive oil and Tween 80 (2:1 ratio) [2].

| **In Vivo Efficacy (Rat Model)** | - **Fasting Blood Glucose:** Reduced [1].

- **HbA1c Level:** Reduced [1].
- **Organ Function:** TPA-NE showed a more significant positive effect on liver and kidney function tests and electrolytes compared to TPA alone [1]. | | **Toxicity** | TPA and TPA-NE were found to be non-toxic on L929 normal cell lines, with cell viability of **73%** and **92%**, respectively, at a high concentration of 1000 µg/ml [1] [2]. |

Detailed Experimental Protocols

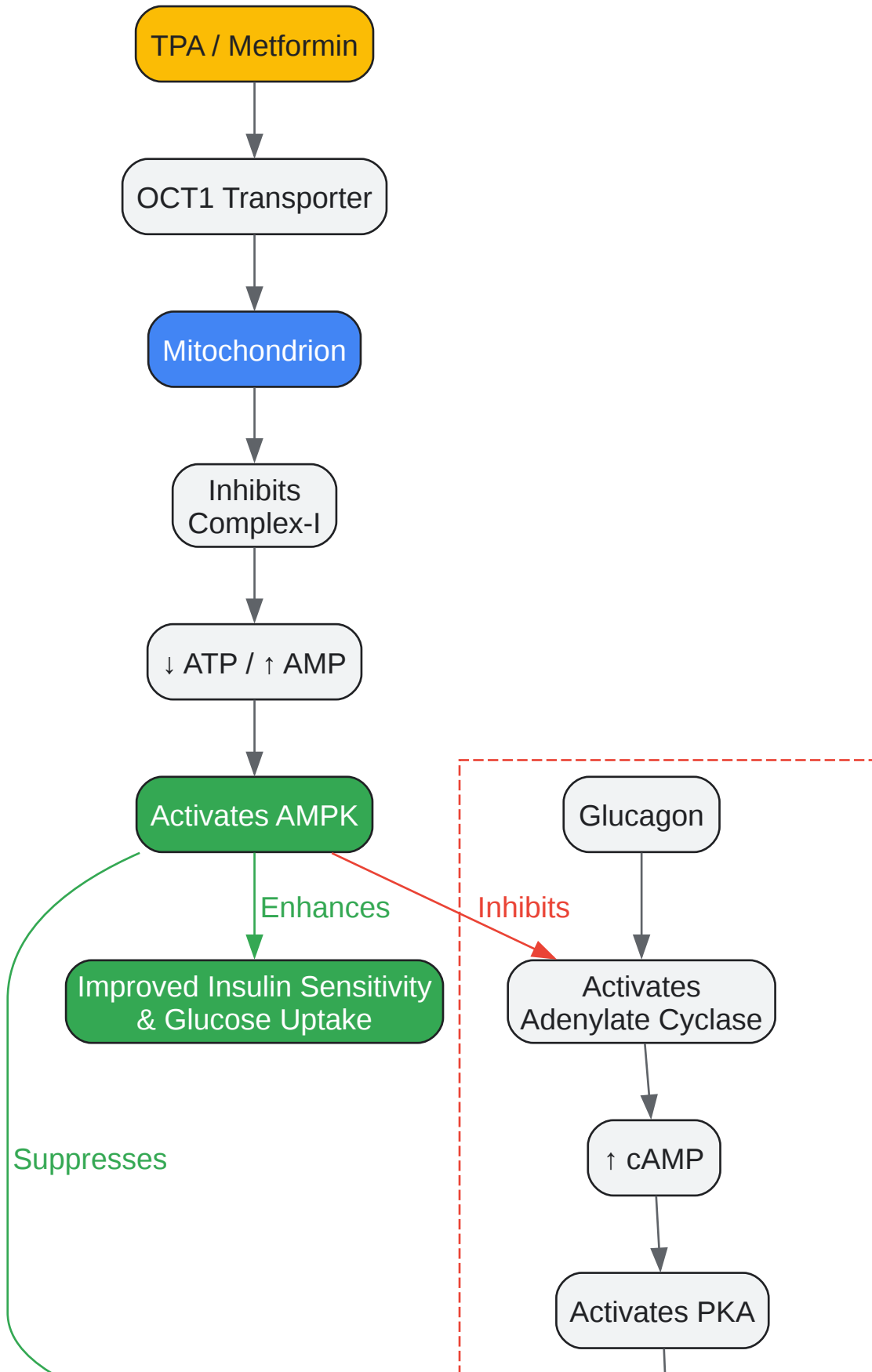
For researchers seeking to replicate or understand these experimental studies, here is a summary of the key methodologies used.

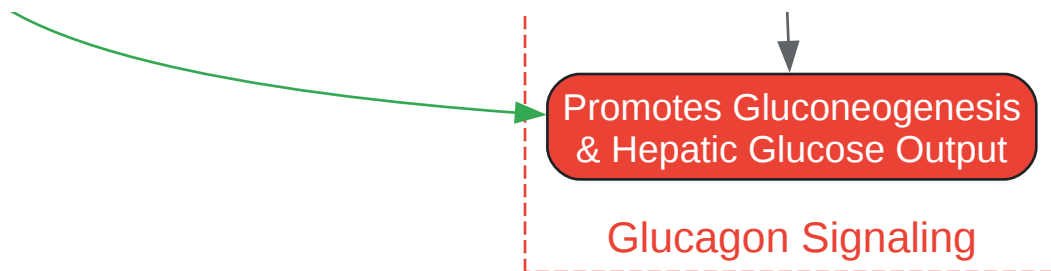
- **In Vitro Antidiabetic Assay:** The antidiabetic potential was initially confirmed through standard in vitro assays for α -amylase and α -glucosidase inhibitory activity [1] [2].
- **Nanoemulsion Formulation:** TPA was encapsulated into a nanoemulsion using olive oil as the oil phase and Tween 80 as the surfactant. The process variables (e.g., ingredient ratios) were optimized using Response Surface Methodology (RSM) to achieve desired particle size, surface charge, and stability [2].
- **In Vivo Validation:** The antidiabetic efficacy was validated in a Wistar rat model of Type 2 Diabetes Mellitus (T2DM). The model was often induced using a high-fat diet followed by a low-dose streptozotocin (STZ) injection. Rats were treated with TPA or TPA-NE (e.g., 10 mg/kg body weight), and blood glucose levels (fasting and HbA1c) were monitored over time. Organ health was assessed via serum biomarkers and histopathological examination [1].
- **Cytotoxicity Assessment:** The safety of TPA and TPA-NE was evaluated using the MTT assay on L929 normal cell lines (mouse connective tissue cells) to determine cell viability after exposure [1] [2].

Proposed Mechanism of Action: AMPK Signaling Pathway

The experimental studies propose that TPA's antidiabetic effect works through the AMPK activation pathway, similar to the drug metformin. The diagram below illustrates this complex signaling process.

TPA Proposed Mechanism: AMPK Activation Pathway





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Interpretation of Available Evidence

Based on the analyzed literature, here is a critical assessment of the available information on TPA:

- **Focus on Experimental Data:** The current body of research is dominated by experimental studies. The proposed mechanism of action via mitochondrial complex-I inhibition and AMPK activation is based on **molecular docking studies** mentioned within experimental articles [1]. True, independent computational predictions (e.g., from before experimental validation) are not presented in the available literature.
- **The Nanoemulsion Advantage:** A significant finding from experimental data is that formulating TPA into a nanoemulsion (TPA-NE) enhances its performance. TPA-NE showed **improved efficacy and a more favorable impact on organ function** compared to TPA alone in vivo, likely due to better solubility and bioavailability [1] [2].
- **Research Gaps:** A direct, objective comparison of TPA's performance against other antidiabetic alternatives (computational or experimental) is not available in the searched results. The primary data validates its own efficacy without a broad competitive landscape analysis.

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References

1. Validation of the antidiabetic potential of isolated and ... [sciencedirect.com]
2. 2,4,6-Triphenylaniline nanoemulsion formulation, ... [pubmed.ncbi.nlm.nih.gov]

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